

# Application Notes and Protocols for Peritoxin B in Plant Pathology Research

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## Compound of Interest

Compound Name: *Peritoxin B*

Cat. No.: *B130230*

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## Introduction

**Peritoxin B**, a host-selective toxin produced by the fungal pathogen *Periconia circinata*, serves as a critical tool in plant pathology research, particularly in studying host-pathogen interactions and the genetic basis of susceptibility. This document provides detailed application notes and protocols for the utilization of **Peritoxin B** in laboratory settings. **Peritoxin B** is a low-molecular-weight hybrid molecule, comprising a peptide and a chlorinated polyketide, that specifically affects sorghum (*Sorghum bicolor*) genotypes carrying the semi-dominant susceptibility gene, Pc.[1] Its mode of action involves the induction of a signaling cascade that leads to programmed cell death, offering a unique model to investigate the molecular mechanisms of disease susceptibility.

## Mechanism of Action

**Peritoxin B**'s toxicity is contingent on the presence of the Pc gene in sorghum.[1] Research suggests that the Pc locus encodes a nucleotide-binding site leucine-rich repeat (NBS-LRR) protein. In a susceptible host, it is hypothesized that **Peritoxin B** interacts, either directly or indirectly, with the Pc gene product. This interaction does not trigger a typical resistance response but rather initiates a signaling pathway that results in effector-triggered susceptibility. A key downstream effect of this pathway is the altered expression of specific genes, notably the enhanced synthesis of a group of four 16-kDa proteins, which is correlated with the

manifestation of toxic effects.[2] The requirement of de novo protein synthesis for toxicity underscores the involvement of a regulated signaling cascade.

## Proposed Signaling Pathway

Based on current research, a proposed signaling pathway for **Peritoxin B** action in susceptible sorghum is as follows:

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## References

- 1. Plant NBS-LRR proteins: adaptable guards - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Plant NBS-LRR proteins in pathogen sensing and host defense - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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